

Health and Safety Profile for 1,2-Dibromoanthracene: A Technical Guide

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Compound of Interest

Compound Name: 1,2-Dibromoanthracene

Cat. No.: B15476559

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available health and safety information for **1,2-Dibromoanthracene**. It is intended for informational purposes for a professional audience and should not be substituted for a comprehensive Safety Data Sheet (SDS) or professional safety consultation. Users should always consult the most current SDS from their supplier and adhere to all applicable safety regulations.

Introduction

1,2-Dibromoanthracene is a polycyclic aromatic hydrocarbon (PAH) derivative. Like many halogenated aromatic compounds, it requires careful handling due to potential health and environmental hazards. This guide compiles available data on its properties, safety precautions, and handling procedures to support its safe use in a research and development setting. It is important to note that detailed toxicological data specifically for the 1,2-isomer is limited, and much of the safety guidance is extrapolated from data on other dibromoanthracene isomers and related compounds.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **1,2-Dibromoanthracene** is fundamental to its safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₈ Br ₂	[1] [2]
Molecular Weight	336.02 g/mol	[1]
CAS Number	38193-30-5	[1] [2]
Appearance	Data not available; other isomers are typically yellow powder or crystals.	[3]
Solubility	Data not available; other isomers are soluble in solvents like chloroform and DMSO with heating.	
Melting Point	Data not available	
Boiling Point	Data not available	

Hazard Identification and Classification

While a specific GHS classification for **1,2-Dibromoanthracene** is not readily available, based on data for other dibromoanthracene isomers, it should be handled as a substance with the following potential hazards.

Hazard Category	Classification	Precautionary Statements
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	P264, P270
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	P264, P280
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	P280
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	P261, P271
Hazardous to the Aquatic Environment (Long-term)	Category 1 (Very toxic to aquatic life with long lasting effects)	P273

Note: This classification is based on data for related dibromoanthracene isomers and should be used as a precautionary guideline.

Experimental Protocols: Safe Handling and Personal Protective Equipment

Given the potential hazards, stringent adherence to safety protocols is mandatory when handling **1,2-Dibromoanthracene**.

Engineering Controls

- Ventilation: All work with **1,2-Dibromoanthracene**, especially with the solid powder, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Safety Equipment: An accessible safety shower and eyewash station must be located in the immediate vicinity of the handling area.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles with side-shields are required.

- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) should be worn.
- **Skin and Body Protection:** A lab coat or other impervious clothing is necessary to prevent skin contact.
- **Respiratory Protection:** For operations that may generate dust or aerosols, a suitable respirator should be used.

General Hygiene Practices

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water while removing contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if it is safe to do so.
- For solid spills, carefully sweep or scoop up the material and place it in a designated, labeled container for disposal. Avoid generating dust.
- For solutions, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
- Decontaminate the spill area with a suitable solvent (e.g., alcohol) and then wash with soap and water.

Waste Disposal

- Dispose of contaminated waste in accordance with local, state, and federal regulations.
- This material may be considered hazardous waste.

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.^[3]
- Incompatible Materials: Keep away from strong oxidizing agents.
- Stability: The product is expected to be stable under normal storage conditions.

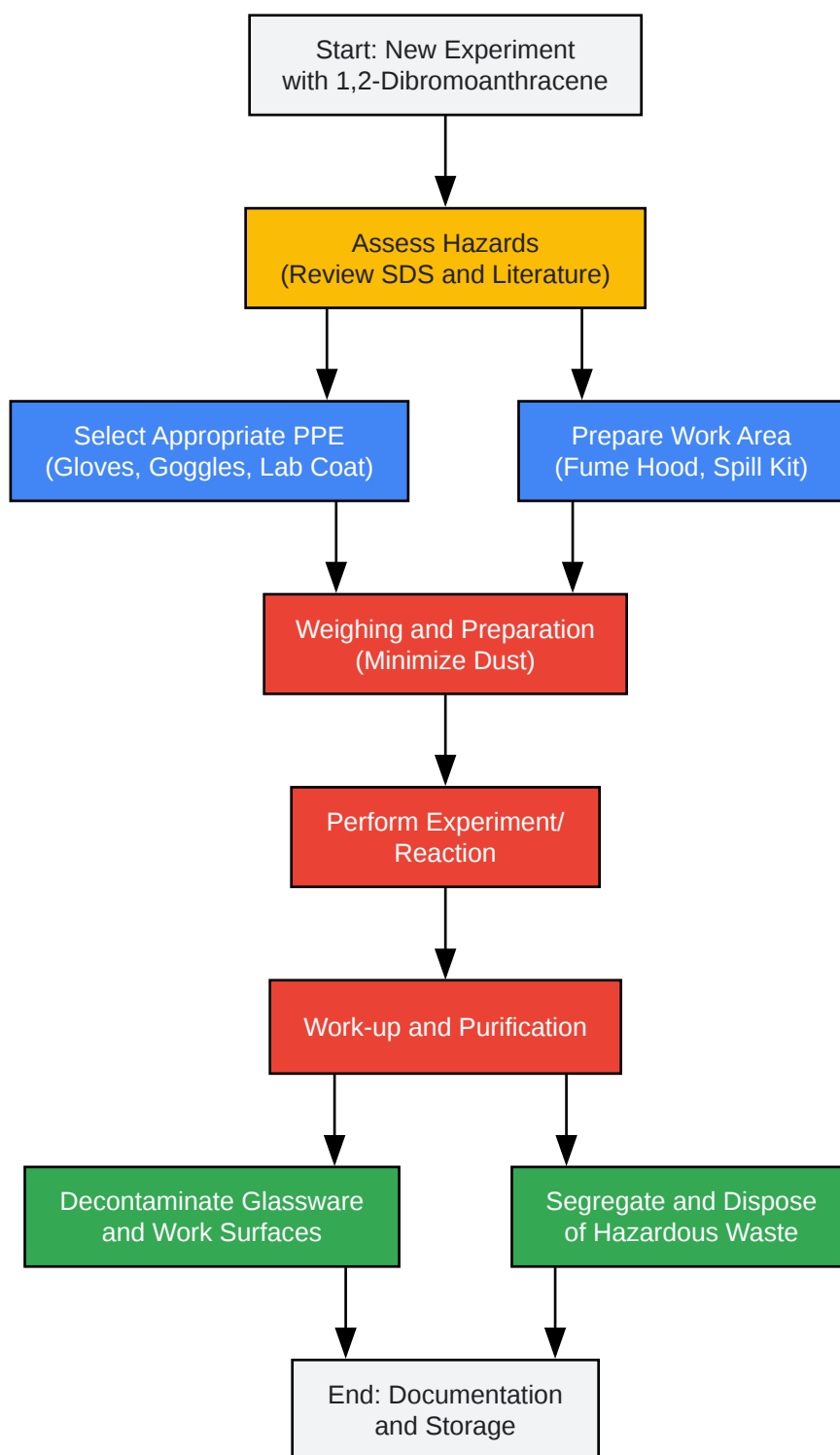
Toxicological Information

Detailed toxicological studies specifically on **1,2-Dibromoanthracene** are not readily available in the public domain. The information below is based on general knowledge of PAHs and data from other dibromoanthracene isomers.

Toxicological Endpoint	Data
Acute Toxicity	No specific data available for the 1,2-isomer. Other isomers are classified as harmful if swallowed.
Carcinogenicity	There are no known carcinogenic chemicals in this product at levels greater than or equal to 0.1% according to IARC, ACGIH, NTP, or OSHA for some dibromoanthracene isomers.[4] However, as a PAH derivative, it should be handled with caution.
Mutagenicity	No data available.
Reproductive Toxicity	No data available.

Logical Workflow for Safe Chemical Handling

The following diagram illustrates a generalized workflow for the safe handling of a potentially hazardous chemical like **1,2-Dibromoanthracene**.



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Caption: Safe handling workflow for hazardous chemicals.

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